

CCT196969 solvent preparation stock solution stability

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cct196969

CAS No.: 1163719-56-9

Cat. No.: S548105

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Stock Solution Preparation & Storage

The table below summarizes the key quantitative data for preparing and storing **CCT196969** stock solutions [1] [2].

Parameter	Specification	Additional Notes
Recommended Solvent	DMSO [1] [2]	Use fresh, dry DMSO to minimize moisture absorption.
Solubility in DMSO	≥ 32 mg/mL (62.32 mM) [1] or 100 mg/mL (194.73 mM) [2]	Check the Certificate of Analysis for your specific batch.

| **Stock Solution Storage** | -80°C: 2 years -20°C: 1 year [1] | | **Working Solution Storage** | Use immediately; avoid repeated freeze-thaw cycles [1] | Aliquot into single-use volumes to maintain stability. |

In Vivo Formulation Protocols

For animal studies, **CCT196969** can be formulated into clear solutions or homogeneous suspensions for oral administration. Below are two verified protocols for preparing working solutions from a DMSO stock

solution.

Protocol 1: Clear Solution (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline) [1]

This protocol yields a clear solution suitable for in vivo administration.

- Prepare a DMSO stock solution of **CCT196969** (e.g., 20.8 mg/mL).
- To a clean vial, add 100 μ L of the DMSO stock solution.
- Add 400 μ L of **PEG300** and mix thoroughly until the solution is clear.
- Add 50 μ L of **Tween-80** and mix thoroughly until the solution is clear.
- Finally, add 450 μ L of **physiological saline (0.9% NaCl)** and mix again. The final concentration will be 2.08 mg/mL.

Protocol 2: Homogeneous Suspension (using 0.5-1% CMC-Na) [2]

This protocol creates a stable suspension for oral gavage.

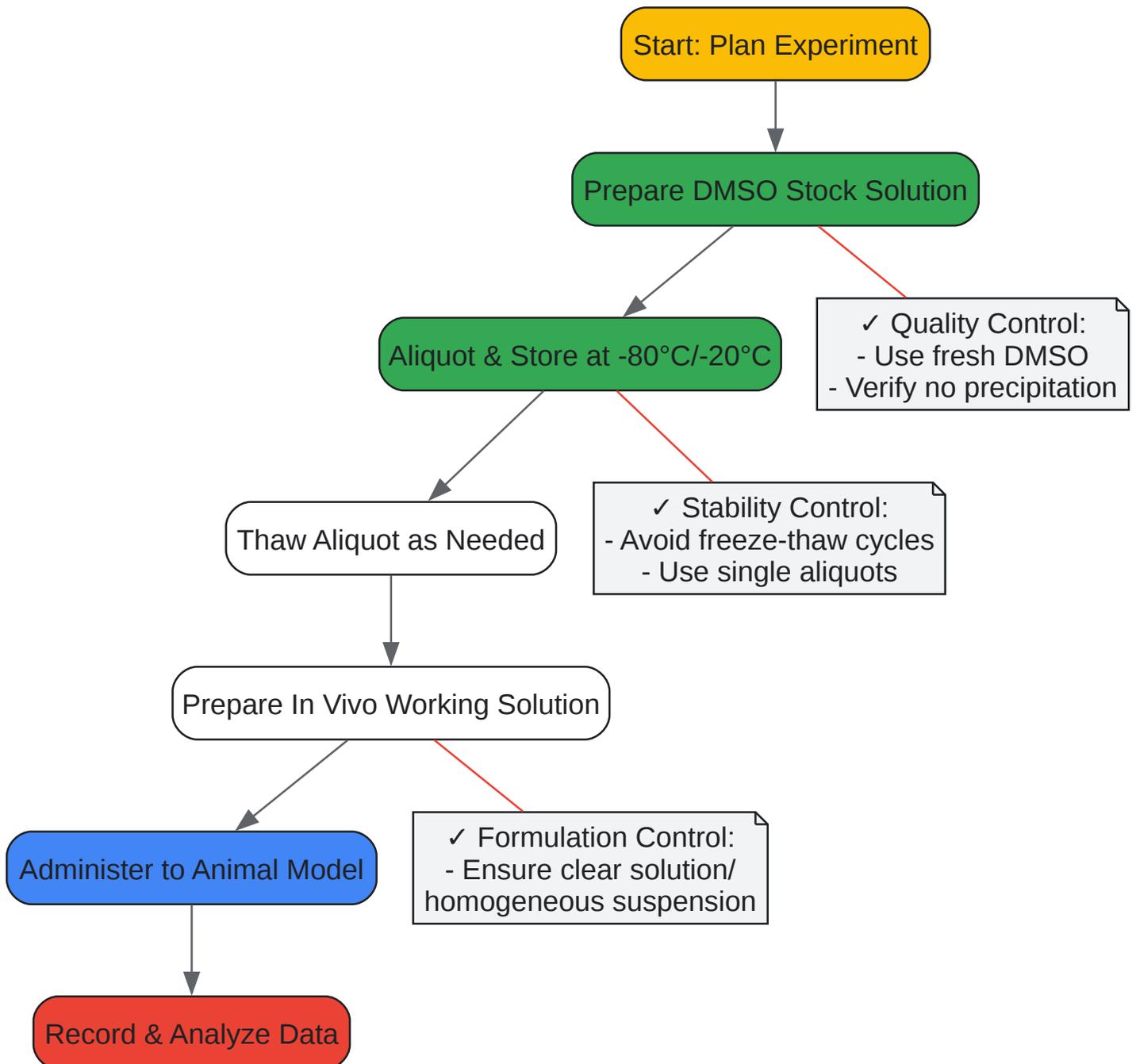
- Weigh out the required amount of **CCT196969** powder.
- Gradually add the powder to a **0.5-1% Carboxymethyl Cellulose Sodium (CMC-Na)** solution in purified water.
- Mix vigorously using a vortex mixer or sonication to obtain a homogeneous suspension with a final concentration of ≥ 5 mg/mL.

Troubleshooting Guide

Issue	Possible Cause	Solution
Precipitation in stock solution	Water absorption by DMSO; repeated freeze-thaw cycles.	Use fresh, anhydrous DMSO; aliquot before freezing; warm and vortex to re-dissolve.
Poor solubility in aqueous buffers	Low solubility in water or saline.	Always prepare from a DMSO stock; do not attempt to directly dissolve powder in aqueous solutions.
Loss of activity	Degradation from improper storage or repeated freeze-thawing.	Adhere to recommended storage temperatures; use aliquots.

Key Experimental Considerations

The following experimental workflow outlines the process from stock preparation to in vivo application, highlighting critical control points:



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- **Beyond Solvent Preparation:** **CCT196969** is an orally available pan-RAF inhibitor that also targets SRC-family kinases (SFKs), designed to overcome resistance seen with first-generation RAF inhibitors [1] [2] [3].
- **Handling Precautions:** This compound is for **research use only** and is not for human consumption [1]. Follow all institutional safety guidelines for handling chemical agents.

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References

1. CCT196969 | Raf Inhibitor [medchemexpress.com]
2. CCT196969 | Raf inhibitor | Mechanism | Concentration [selleckchem.com]
3. CCT196969 | Ligand page [guidetopharmacology.org]

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Address: Ontario, CA 91761, United States

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